

Essential Safety and Operational Guide for Handling 2,3-Dimethyl-6-nitroaniline

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Compound of Interest

Compound Name: 2,3-Dimethyl-6-nitroaniline

Cat. No.: B184222

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety protocols, personal protective equipment (PPE) requirements, and operational and disposal plans for handling **2,3-Dimethyl-6-nitroaniline**. Adherence to these procedures is crucial for ensuring laboratory safety and minimizing exposure risks.

Hazard Identification and Chemical Properties

2,3-Dimethyl-6-nitroaniline is a chemical compound that requires careful handling due to its potential hazards. While specific toxicity data for this exact compound is limited in the provided search results, related nitroaniline compounds are known to be toxic if swallowed, in contact with skin, or if inhaled.^{[1][2]} It is prudent to treat **2,3-Dimethyl-6-nitroaniline** with a high degree of caution.

Key Physical and Chemical Properties:

Property	Value	Source
Molecular Formula	C8H10N2O2	[3]
Molecular Weight	166.18 g/mol	[3] [4]
Melting Point	117-120 °C	[5]
Appearance	Brown Powder/Solid	[6]
Solubility	Soluble in water, ethanol, and acetone.	[5]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **2,3-Dimethyl-6-nitroaniline** to prevent personal contact, including inhalation and skin absorption.[\[7\]](#)

PPE Category	Specifications	Standards/References
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles.	EN 166, 29 CFR 1910.133 [8] [9] [10] [11]
Skin Protection	- Impervious protective clothing (e.g., lab coat).- Chemical-resistant gloves (consult manufacturer data for specific material compatibility).	General laboratory practice [8] [9] [10]
Respiratory Protection	- For weighing and handling solids: A NIOSH/MSHA or European Standard EN 149 approved respirator should be used if dust formation is likely or if working outside of a chemical fume hood. [8] [10] [11]	NIOSH, EN 149

Operational Plan for Safe Handling

A systematic approach to handling **2,3-Dimethyl-6-nitroaniline** from receipt to disposal is essential for laboratory safety.

3.1. Receiving and Storage

- **Inspection:** Upon receipt, inspect the container for any damage or leaks.
- **Storage:** Store in original, tightly sealed containers in a cool, dry, and well-ventilated area.^[7] ^[9] Keep away from incompatible materials such as acids, strong oxidizing agents, acid anhydrides, acid chlorides, and chloroformates.^[8] Store locked up.^[7]^[12]

3.2. Experimental Procedures

- **Engineering Controls:** Always handle **2,3-Dimethyl-6-nitroaniline** in a well-ventilated area, preferably within a chemical fume hood.^[7]^[8] Ensure that eyewash stations and safety showers are readily accessible.^[8]
- **Handling Solid Form:**
 - Don all required PPE as specified in the table above.
 - To minimize dust generation, use dry clean-up procedures.^[7] Avoid creating dust clouds.
 - Weigh the required amount in a fume hood or a ventilated balance enclosure.
 - After handling, wash hands and any exposed skin thoroughly with soap and water.^[6]^[7] ^[12]
- **Handling Solutions:**
 - Wear appropriate PPE, including chemical-resistant gloves and eye protection.
 - When dissolving the solid, add the solid to the solvent slowly to avoid splashing.
 - Conduct all work with solutions in a chemical fume hood.

3.3. Spill Management

- Minor Spills (Solid):
 - Ensure the area is well-ventilated.
 - Wearing appropriate PPE, sweep up the spilled solid, avoiding dust generation.[7][8]
 - Place the collected material into a suitable, labeled container for disposal.[7]
 - Clean the spill area with a damp cloth or paper towel, and place the cleaning materials in the hazardous waste container.
- Minor Spills (Liquid):
 - Absorb the spill with an inert material (e.g., vermiculite, sand).
 - Collect the absorbed material into a labeled container for disposal.
 - Wash the spill area with soap and water.[7]

Waste Disposal Plan

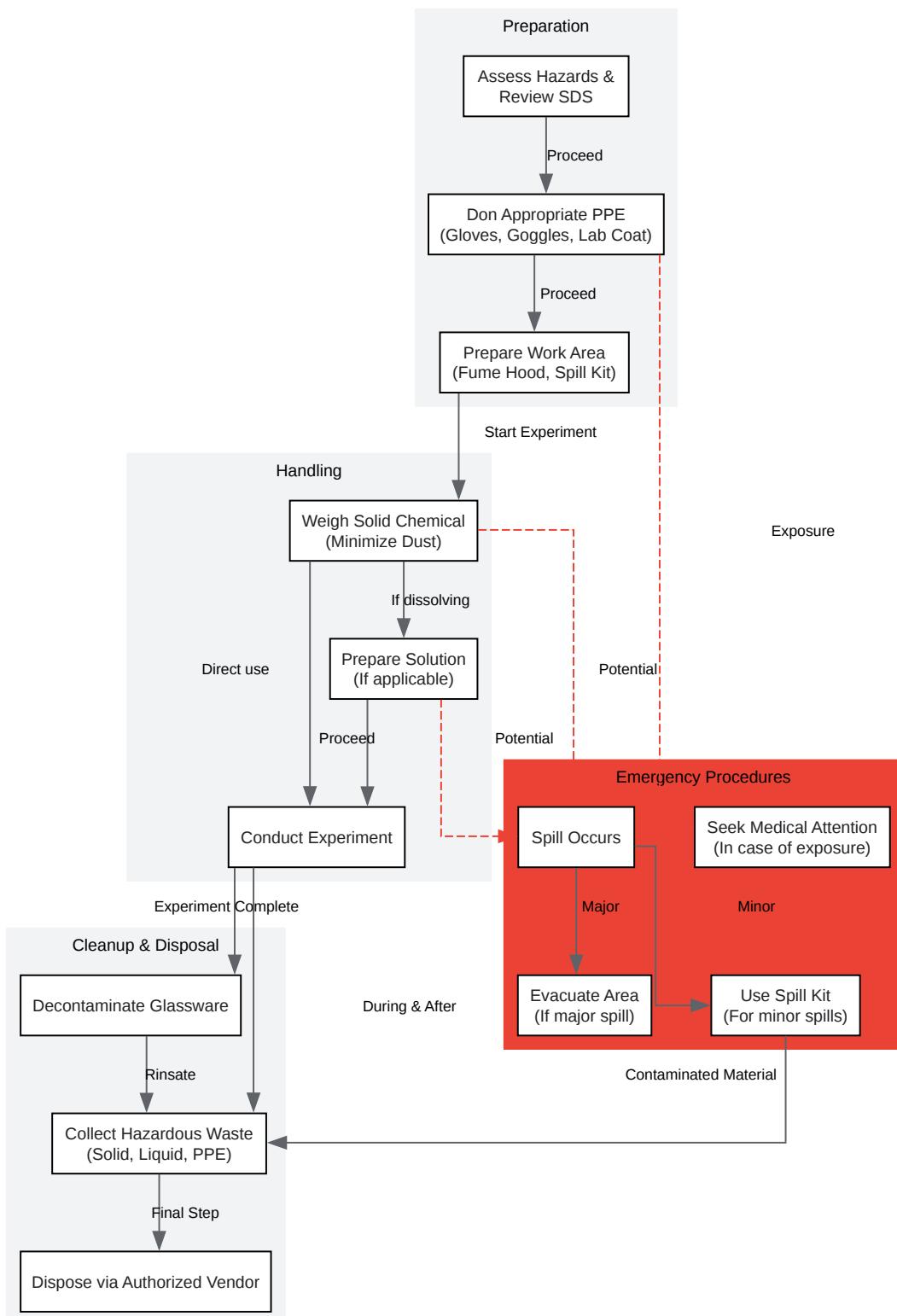
Contaminated materials and waste must be handled as hazardous waste.

- Waste Collection: Collect all waste material, including contaminated PPE (gloves, etc.), in a suitable, labeled, and sealed container.[7]
- Disposal: Dispose of the waste through an authorized hazardous waste disposal facility.[6][7][12] Do not dispose of it down the drain or in the regular trash.[8][13]

Experimental Workflow and Safety Diagram

The following diagram illustrates the key steps and decision points in the safe handling and disposal workflow for **2,3-Dimethyl-6-nitroaniline**.

Workflow for Handling 2,3-Dimethyl-6-nitroaniline

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe handling and disposal of **2,3-Dimethyl-6-nitroaniline**.

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